

"2-Hydroxymethylene Ethisterone" chemical properties and structure

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Compound of Interest

Compound Name: 2-Hydroxymethylene Ethisterone

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2-Hydroxymethylene Ethisterone: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Hydroxymethylene ethisterone is a synthetic steroid and a key intermediate in the pharmaceutical industry. Primarily recognized for its role in the synthesis of Danazol, a medication used to treat conditions such as endometriosis and fibrocystic breast disease, this compound is a derivative of ethisterone. This technical guide provides a comprehensive overview of the chemical properties, structure, and available technical data for **2-Hydroxymethylene Ethisterone**. Due to its status as a synthetic intermediate, publicly available information on its specific biological activity and detailed experimental protocols is limited. This document summarizes the known data and provides context based on its precursor, ethisterone, and the final product, Danazol.

Chemical Properties and Structure

2-Hydroxymethylene ethisterone, with the IUPAC name (8R,9S,10R,13S,14S,17R)-17-ethynyl-17-hydroxy-2-(hydroxymethylidene)-10,13-dimethyl-1,6,7,8,9,11,12,14,15,16-decahydrocyclopenta[a]phenanthren-3-one, is a steroid derivative with a molecular formula of

C22H28O3.[1] Its structure is characterized by the core steroid nucleus of ethisterone with an additional hydroxymethylene group at the C2 position.

Table 1: Chemical Identifiers and Properties

Property	Value	Source
Molecular Formula	C22H28O3	PubChem[1]
Molecular Weight	340.46 g/mol	Biosynth[2], SynThink Research Chemicals[3], Santa Cruz Biotechnology[4]
CAS Number	2787-02-2	Biosynth[2], SynThink Research Chemicals[3], Santa Cruz Biotechnology[4]
IUPAC Name	(8R,9S,10R,13S,14S,17R)-17-ethynyl-17-hydroxy-2-(hydroxymethylidene)-10,13-dimethyl-1,6,7,8,9,11,12,14,15,16-decahydrocyclopenta[a]phenanthren-3-one	PubChem[1]
Synonyms	17-Ethynyl-2-(hydroxymethylene)-testosterone, (17a)-17-Hydroxy-2-(hydroxymethylene)-pregn-4-en-20-yn-3-one	Biosynth[5], SynThink Research Chemicals[2]
XLogP3	3.9	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Rotatable Bond Count	2	PubChem[1]

Synthesis and Characterization

2-Hydroxymethylene ethisterone is synthesized from ethisterone via a formylation reaction, which introduces the hydroxymethylene group at the C2 position. This reaction is a crucial step in the overall synthesis of Danazol.

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **2-Hydroxymethylene Ethisterone** are not extensively published in peer-reviewed literature, likely due to the compound's primary role as a commercial intermediate. However, general methodologies for similar steroid modifications and characterizations can be inferred.

Synthesis: Formylation of a Ketosteroid (General Approach)

The introduction of a hydroxymethylene group at the α -position to a ketone in a steroid is typically achieved through a formylation reaction. A common method is the Claisen condensation using a base and a formylating agent like ethyl formate.

- Materials: Ethisterone, sodium methoxide, ethyl formate, benzene (or another suitable solvent), diethyl ether, hydrochloric acid.
- Procedure:
 - A solution of sodium methoxide in a suitable solvent like benzene is prepared.
 - Ethisterone is dissolved in the same solvent and added to the base solution.
 - Ethyl formate is then added dropwise to the reaction mixture, which is stirred at room temperature for several hours.
 - The reaction is monitored for completion using thin-layer chromatography.
 - Upon completion, the reaction mixture is quenched with water and the product is extracted with an organic solvent like diethyl ether.
 - The organic layer is washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.

- The crude product is then purified by crystallization or column chromatography to yield **2-Hydroxymethylene Ethisterone**.

Characterization (General Approaches)

Commercial suppliers of **2-Hydroxymethylene Ethisterone** typically provide a certificate of analysis with data from the following techniques.^[2]

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: To confirm the presence of the hydroxymethylene group (a singlet or doublet for the aldehydic proton and a signal for the hydroxyl proton) and other characteristic steroid protons. The spectrum of the parent compound, ethisterone, would be used as a reference.
 - ¹³C NMR: To identify the carbon signals of the steroid skeleton and the additional hydroxymethylene carbon.
- Mass Spectrometry (MS): To confirm the molecular weight of the compound. The mass spectrum would show a molecular ion peak corresponding to the calculated molecular weight of 340.46 g/mol .
- High-Performance Liquid Chromatography (HPLC): To determine the purity of the compound. A reverse-phase HPLC method would typically be employed with a C18 column and a mobile phase consisting of a mixture of acetonitrile and water or methanol and water.
- Infrared (IR) Spectroscopy: To identify the functional groups present in the molecule, such as the hydroxyl (-OH), carbonyl (C=O), and alkyne (C≡C) groups.

Biological Activity and Signaling Pathways

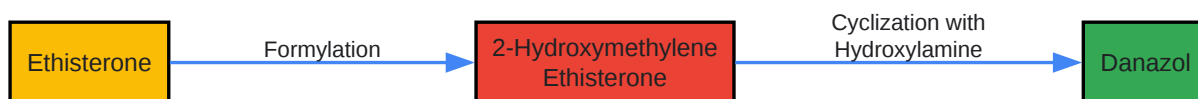
There is a significant lack of publicly available data on the specific biological activity and signaling pathways of **2-Hydroxymethylene Ethisterone** itself. Its primary role is as an intermediate in the synthesis of Danazol. Therefore, its biological effects are not the primary focus of research.

To provide context, the biological activities of its precursor, ethisterone, and the final product, Danazol, are summarized below.

- Ethisterone: A synthetic progestin that mimics the activity of progesterone.[6] It interacts with progesterone receptors and has been used in the treatment of menstrual disorders.[7]
- Danazol: Possesses weak androgenic activity and acts as an inhibitor of gonadotropin-releasing hormone, leading to a decrease in estrogen production.[1] This mechanism is central to its therapeutic effects in endometriosis. Danazol is known to be metabolized in the liver to 2-hydroxymethyl ethisterone and ethisterone.[8]

Given the absence of direct research on **2-Hydroxymethylene Ethisterone**'s biological pathways, a signaling pathway diagram cannot be generated. However, a logical workflow for its role in the synthesis of Danazol can be visualized.

Mandatory Visualizations



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Caption: Synthetic pathway from Ethisterone to Danazol.

Conclusion

2-Hydroxymethylene Ethisterone is a crucial chemical intermediate in the synthesis of the pharmaceutical agent Danazol. While its chemical properties and structure are well-defined, there is a notable absence of detailed public information regarding its specific biological activities and the experimental protocols for its synthesis and characterization. This guide provides a summary of the available technical data and offers general methodologies for its synthesis and analysis based on established steroid chemistry. Further research into the potential biological effects of this intermediate could be a future area of investigation for drug development professionals.

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